

Proper Disposal Procedures for Roginolisib

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Compound of Interest

Compound Name:	Roginolisib
CAS No.:	1305267-37-1
Cat. No.:	B2511894

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Roginolisib** (also known as MSC2360844 or IOA-244). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Safety and Hazard Information

Based on the available Safety Data Sheet (SDS), **Roginolisib** is not classified as a hazardous substance or mixture.^[1] However, it is important to note that the chemical, physical, and toxicological properties have not been fully investigated.^[1] Therefore, it is prudent to handle **Roginolisib** with care, employing standard laboratory safety protocols.

Key Safety Data Summary

Property	Information	Source
GHS Classification	Not a hazardous substance or mixture	[1]
Synonyms	MSC2360844; IOA-244	[1][2]
Formula	C26H27FN4O5S	
Molecular Weight	526.58	
First Aid Measures	Eye contact: Flush with water, call a physician. Skin contact: Rinse with water, call a physician. Inhalation: Move to fresh air. Ingestion: Wash out mouth with water, do NOT induce vomiting, call a physician.	
Fire Fighting	Use water spray, dry chemical, foam, or carbon dioxide extinguishers. Wear self-contained breathing apparatus.	
Handling	Avoid inhalation, and contact with eyes and skin. Use in a well-ventilated area.	
Storage	Store at -20°C for up to one year. Can be shipped at room temperature for less than two weeks.	

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the disposal of **Roginolisib**. This protocol is based on guidelines for non-hazardous chemical waste and should be adapted to comply with local, state, and federal regulations.

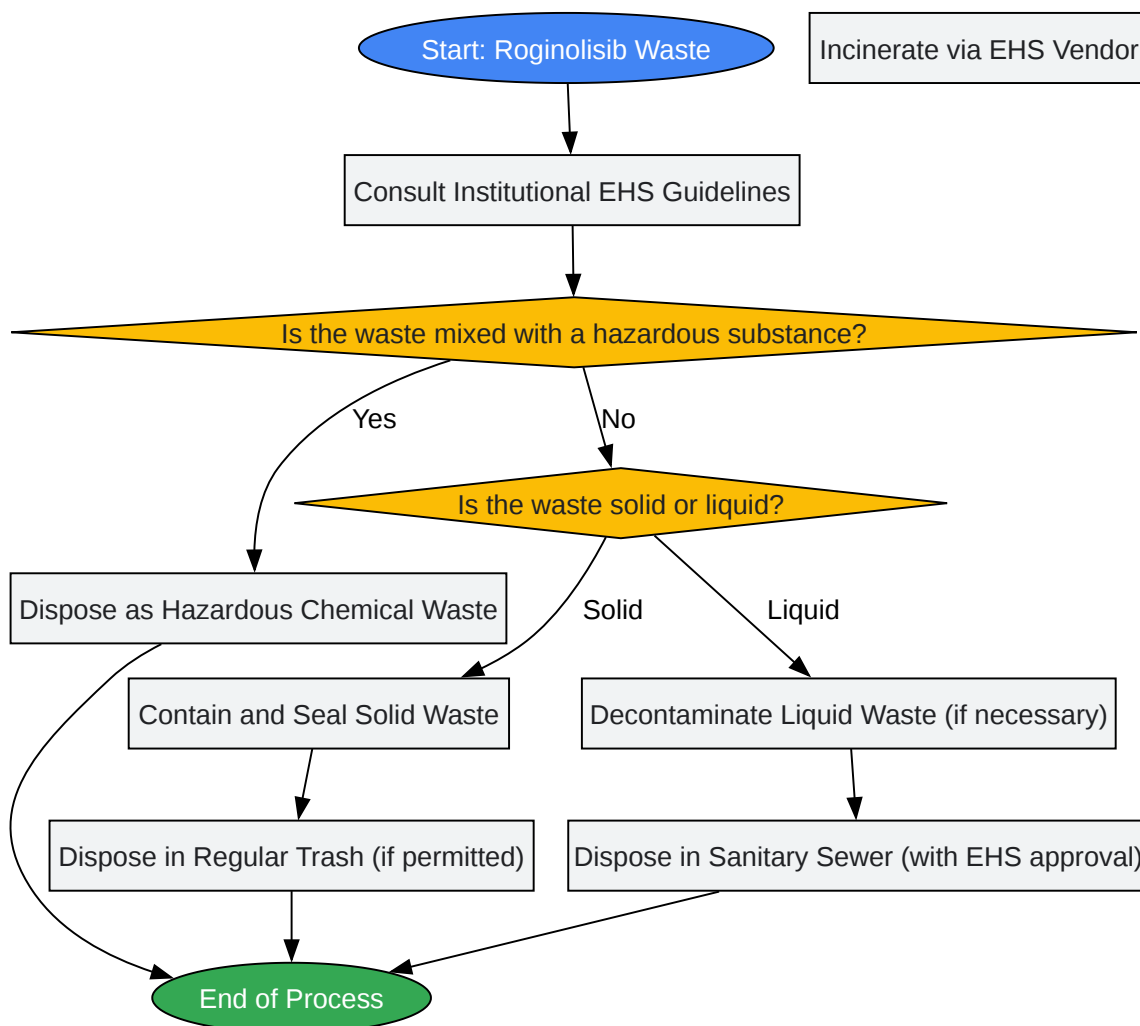
Experimental Protocol: Disposal of **Roginolisib**

- Consult Local Regulations: Before proceeding, consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Regulations can vary significantly.
- Decontamination (for solutions):
 - If **Roginolisib** is in a solvent, determine if the solvent itself is hazardous.
 - If the solvent is non-hazardous, the solution can be treated as non-hazardous waste.
 - If the solvent is hazardous, the mixture must be disposed of as hazardous chemical waste, following your institution's specific procedures for that solvent class.
- For Solid (Powder) Waste:
 - Carefully sweep up any solid material, avoiding dust formation.
 - Place the solid waste into a clearly labeled, sealed container.
- For Liquid Waste (Aqueous Solutions):
 - While human and animal blood and body fluids can sometimes be poured down the drain, it is best practice to decontaminate chemical solutions before disposal.
 - For non-hazardous aqueous solutions of **Roginolisib**, check with your local EHS for permission for sanitary sewer disposal. If permitted, flush with copious amounts of water.
- Disposal of Empty Containers:
 - Empty containers that held **Roginolisib** should be triple-rinsed with an appropriate solvent.
 - If the container held a non-hazardous solution, and personal information is not present, it may be discarded in the regular trash after rinsing.
- Final Disposal:

- For non-hazardous **Roginolisib** waste, it may be permissible to dispose of it in the regular trash, once properly contained and labeled.
- Alternatively, and as a more cautious approach, the waste can be collected by your institution's EHS department for incineration by a licensed environmental management vendor.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Roginolisib**.



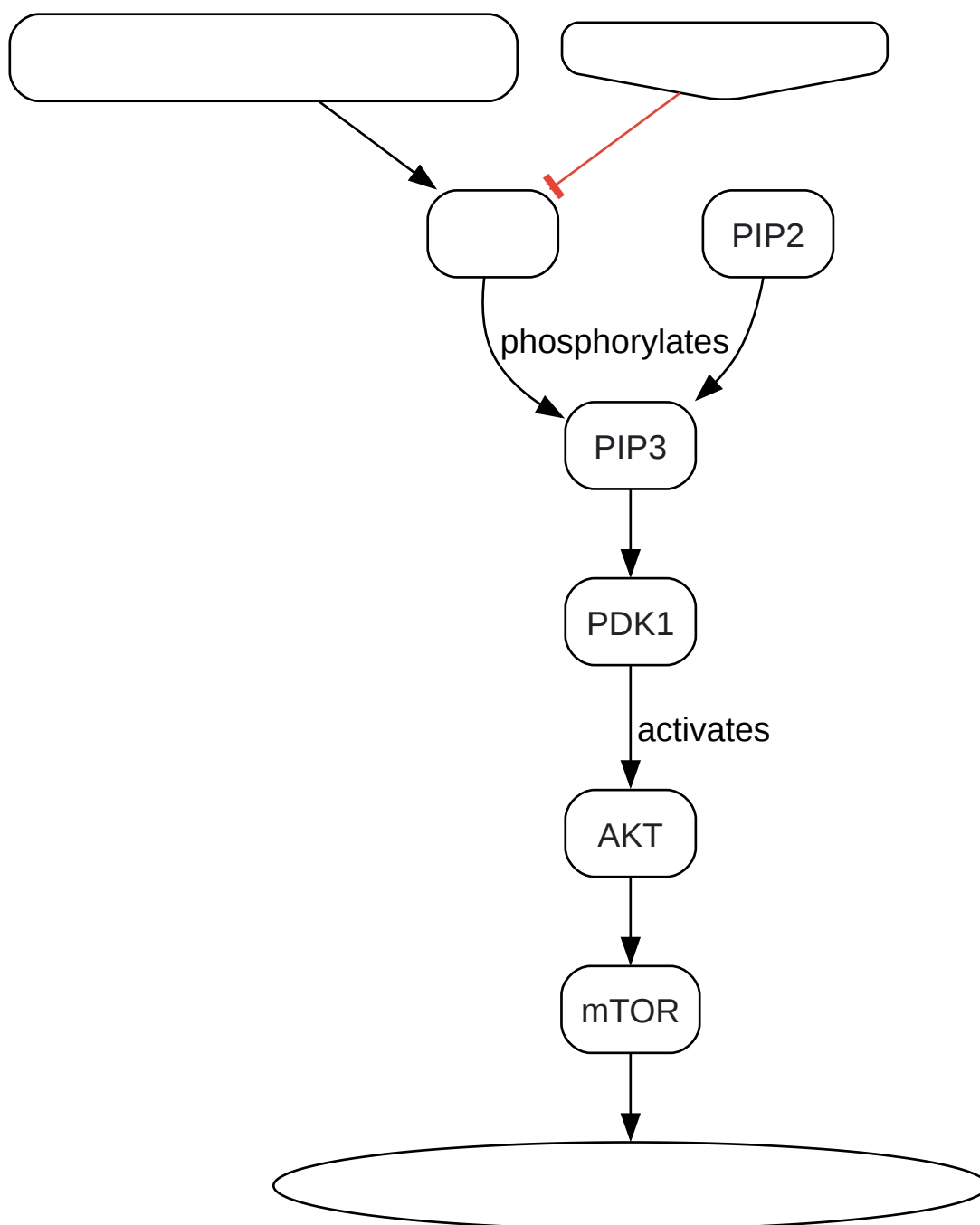
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Caption: A workflow diagram for the disposal of **Roginolisib**.

Context: Roginolisib and the PI3K Signaling Pathway

Roginolisib is a potent and selective inhibitor of PI3K δ (phosphoinositide 3-kinase delta). The PI3K pathway is a critical signaling pathway involved in cell proliferation, survival, and differentiation. In certain cancers, this pathway is overactive, and inhibitors like **Roginolisib** can help to block these cancer-promoting signals.

The diagram below provides a simplified representation of the PI3K signaling pathway that **Roginolisib** targets.



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References

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